

Application Notes and Protocols: Preparation of LCB 03-0110 Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: LCB 03-0110 dihydrochloride

Cat. No.: B1150110

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **LCB 03-0110 dihydrochloride** is a potent, ATP-competitive small molecule inhibitor primarily targeting the c-Src kinase with an IC₅₀ of 1.3 nM.[1][2] It also demonstrates inhibitory activity against other tyrosine kinases, including the Discoidin Domain Receptor 2 (DDR2) family, Bruton's tyrosine kinase (BTK), and Spleen tyrosine kinase (Syk).[2] Functionally, LCB 03-0110 has been shown to suppress the transforming growth factor-beta 1 (TGF-β1)-induced activation of fibroblasts and the lipopolysaccharide (LPS)-induced activation of macrophages in vitro.[1][2] These properties make it a valuable tool for research in fibrosis, inflammation, and cancer.

Proper preparation of a stock solution is the first critical step for ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **LCB 03-0110 dihydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key properties of **LCB 03-0110 dihydrochloride** is presented below.

Property	Value	Reference
Molecular Weight	490.45 g/mol	[1][2][3]
Formula	C ₂₄ H ₂₃ N ₃ O ₂ S·2HCl	[2]
CAS Number	1962928-28-4	[1]
Appearance	White solid powder	[1]
Purity	≥98% (HPLC)	[2]

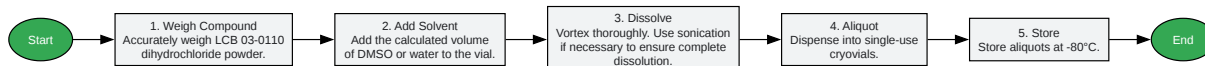
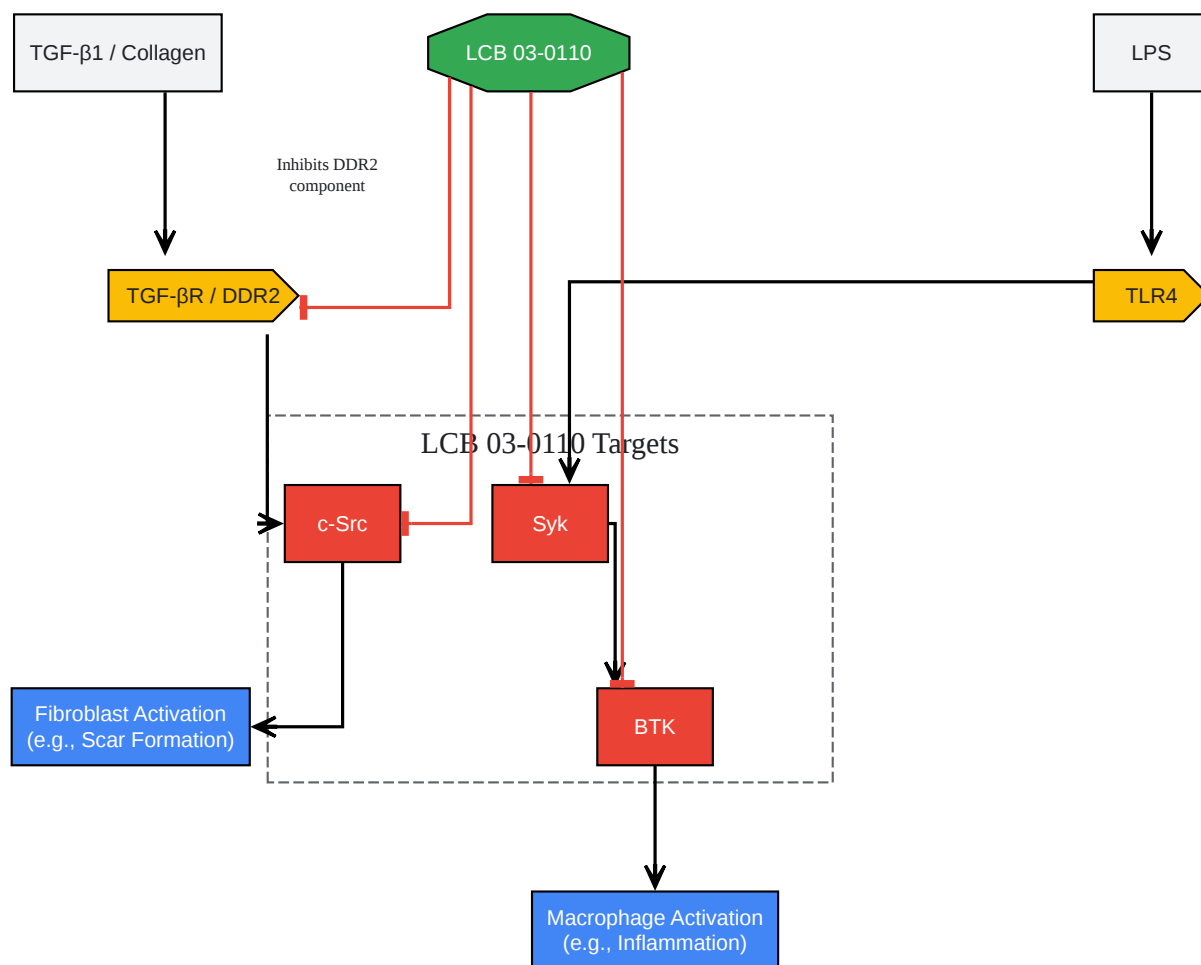
Solubility and Storage

Proper storage is crucial to maintain the stability and activity of the compound. The following table summarizes the solubility and recommended storage conditions.

Condition	Recommendation	Reference
Solubility in DMSO	Up to 100 mM (49.05 mg/mL). Sonication is recommended to aid dissolution.	[1][2]
Solubility in Water	Up to 100 mM (49.05 mg/mL)	[2]
Storage (Solid Powder)	Store at -20°C for up to 3 years. Alternatively, desiccate at room temperature as per some suppliers.	[1][2]
Storage (In Solvent)	Aliquot and store at -80°C for up to 1 year. Avoid repeated freeze-thaw cycles.	[1]

Mechanism of Action: Signaling Pathway Inhibition

LCB 03-0110 inhibits multiple tyrosine kinases involved in pathological signaling. The diagram below illustrates its primary targets in the context of fibroblast and macrophage activation.



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References

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- 2. bio-techne.com [bio-techne.com]
- 3. LCB 03-0110 dihydrochloride | C₂₄H₂₅Cl₂N₃O₂S | CID 121513872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of LCB 03-0110 Dihydrochloride Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150110#how-to-prepare-lcb-03-0110-dihydrochloride-stock-solution]

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